

SR1555 hydrochloride solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: SR1555 hydrochloride

Cat. No.: B11929159

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Application Notes and Protocols: SR1555 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Product Information

Product Name: **SR1555 hydrochloride**

Mechanism of Action: **SR1555 hydrochloride** is a selective inverse agonist of the Retinoic acid receptor-related Orphan Receptor gamma (ROR γ). By binding to ROR γ , it inhibits the differentiation and function of T helper 17 (Th17) cells and promotes the development of regulatory T (Treg) cells.

Solubility Data

SR1555 hydrochloride exhibits good solubility in dimethyl sulfoxide (DMSO). However, its aqueous solubility is limited, which is a critical consideration for its use in cell culture media. It is standard practice to prepare a concentrated stock solution in DMSO, which is then diluted to the final working concentration in the aqueous cell culture medium. Care must be taken to ensure that the final concentration of DMSO in the cell culture is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity and other off-target effects.

Table 1: Solubility of **SR1555 Hydrochloride** in DMSO

Solvent	Concentration	Observation	Reference
DMSO	15 mg/mL	Clear solution	[1]
DMSO	5 mg/mL	Clear solution (with warming)	[1]
DMSO	3 mg/mL	Clear solution	
DMSO	2 mg/mL	Clear solution	[1]

Experimental Protocols

Preparation of SR1555 Hydrochloride Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SR1555 hydrochloride** in DMSO.

Materials:

- **SR1555 hydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Aseptically weigh the required amount of **SR1555 hydrochloride** powder. The molecular weight of **SR1555 hydrochloride** is approximately 496.88 g/mol .
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.97 mg of **SR1555 hydrochloride** in 1 mL of DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary to aid dissolution.

- Sterile-filter the stock solution through a 0.22 μm syringe filter into a sterile container.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for long-term use. Stored properly, the DMSO stock solution is stable for several months.

In Vitro Treatment of Cells with **SR1555 Hydrochloride**

This protocol provides a general procedure for treating cultured cells with **SR1555 hydrochloride**. The final concentration and treatment duration should be optimized for the specific cell type and experimental design.

Materials:

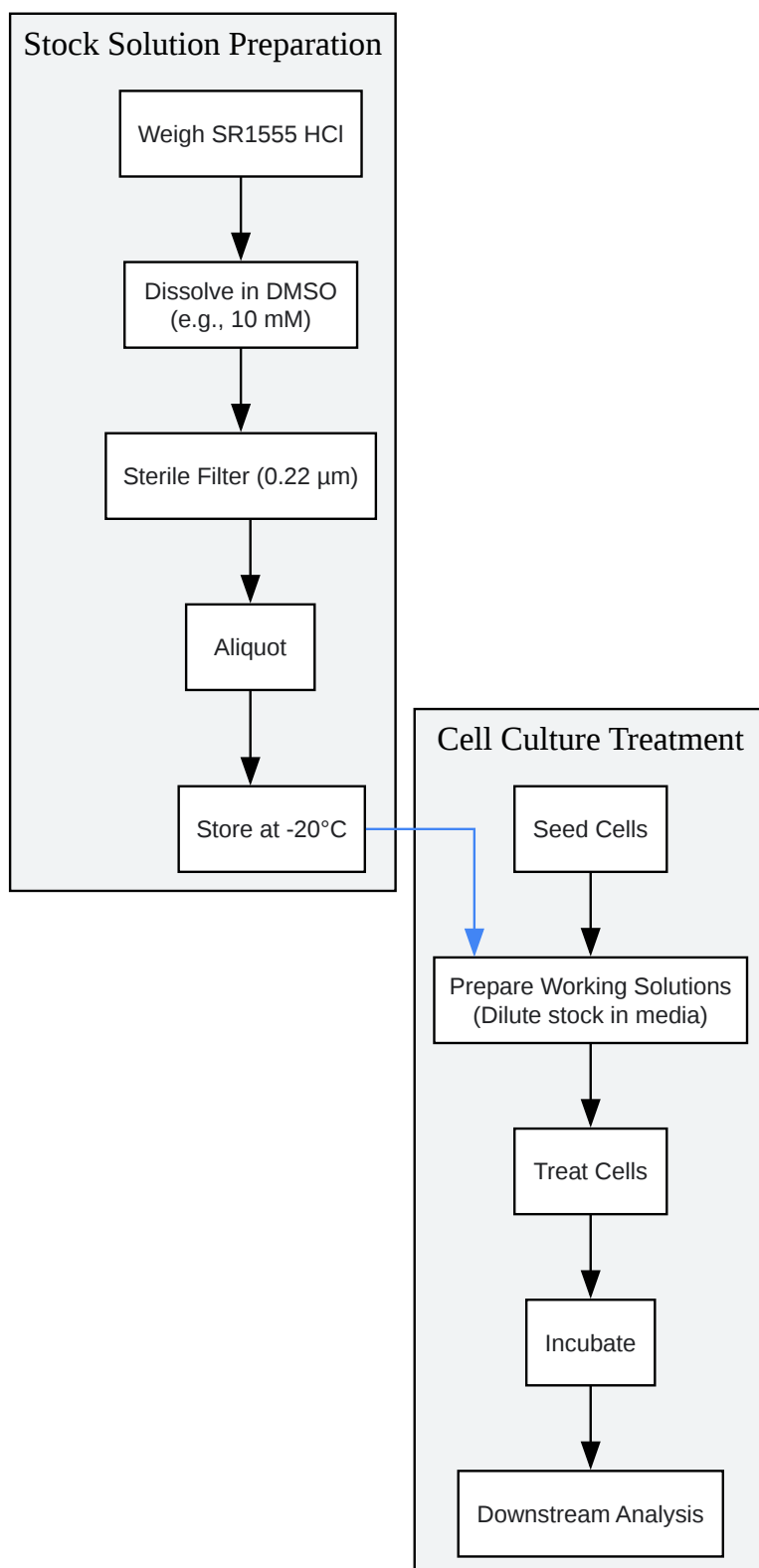
- Cultured cells in appropriate cell culture plates or flasks
- Complete cell culture medium
- 10 mM **SR1555 hydrochloride** stock solution in DMSO
- Vehicle control (anhydrous DMSO)

Procedure:

- **Cell Seeding:** Seed the cells at the desired density in a multi-well plate and allow them to adhere and stabilize overnight under standard culture conditions (e.g., 37°C , 5% CO_2).
- **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the 10 mM **SR1555 hydrochloride** stock solution. Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. For example, to achieve a final concentration of 10 μM in 1 mL of medium, add 1 μL of the 10 mM stock solution.
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as used for the highest concentration of **SR1555 hydrochloride**. This is crucial to control for any effects of the solvent on the cells.

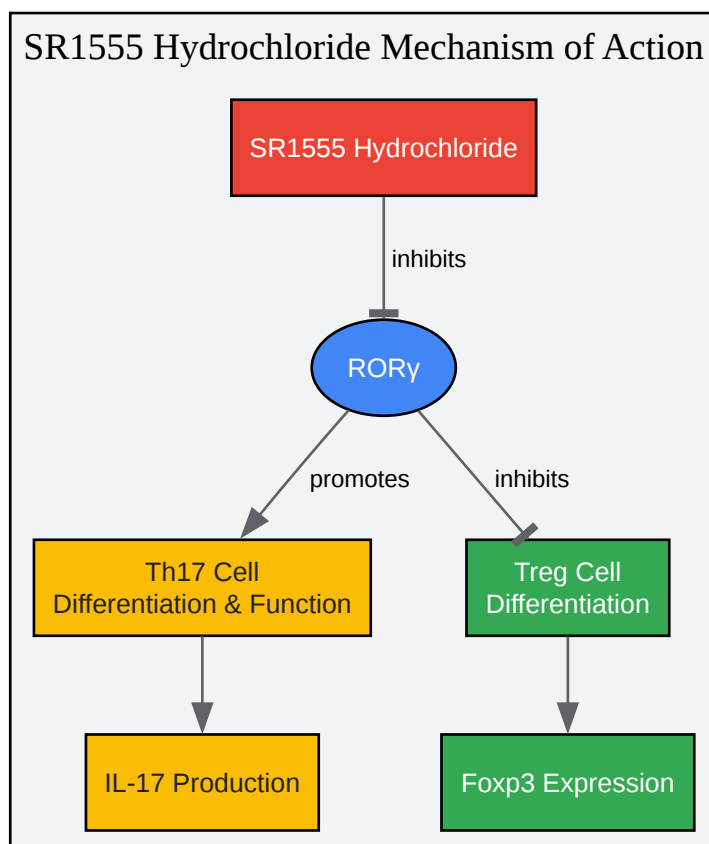
- **Cell Treatment:** Carefully remove the old medium from the cells and replace it with the medium containing the desired concentrations of **SR1555 hydrochloride** or the vehicle control.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours), depending on the experimental endpoint.
- **Downstream Analysis:** Following incubation, the cells can be harvested for various downstream analyses, such as gene expression analysis (e.g., qRT-PCR for IL17A, FOXP3), protein analysis (e.g., Western blotting, ELISA), or functional assays (e.g., flow cytometry for Th17/Treg cell populations).

Visualizations



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Caption: Experimental workflow for using **SR1555 hydrochloride** in cell culture.



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Caption: Signaling pathway of **SR1555 hydrochloride** as a RORγ inverse agonist.

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References

- 1. researchgate.net [researchgate.net]
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